

Technical Guide: Physical Properties of 2-Bromobenzylamine Hydrochloride

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Compound of Interest

Compound Name: 2-Bromobenzylamine hydrochloride

Cat. No.: B1273009

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromobenzylamine hydrochloride**, a key intermediate in various organic syntheses. The information presented is intended to support research and development activities by providing reliable data and standardized experimental methodologies.

Core Physical and Chemical Identifiers

2-Bromobenzylamine hydrochloride is a commercially available compound used in the synthesis of more complex molecules. Accurate knowledge of its physical properties is crucial for its proper handling, storage, and application in synthetic chemistry.

Property	Value
CAS Number	5465-63-4 [1] [2] [3]
Molecular Formula	C ₇ H ₈ BrN·HCl or C ₇ H ₉ BrClN [1] [2] [4]
Molecular Weight	222.51 g/mol [1] [2] [3]
Appearance	White to tan or light yellow powder, crystals, or chunks [1] [2] [5]
Melting Point	227-230 °C [1] [2] [4] [5] [6] [7] (one source reports 233.5-239.5 °C [8])
Boiling Point	243.5 °C at 760 mmHg [1]
Solubility	Soluble in methanol (25 mg/ml) [2] [4] [5] [6] [7]
Purity	Typically available in 95% to 97% purity [3] [6] [7]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of chemical compounds are outlined below. These are generalized procedures that can be applied to **2-Bromobenzylamine hydrochloride**.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes
- Thermometer
- Mortar and pestle

Procedure:

- A small, dry sample of **2-Bromobenzylamine hydrochloride** is finely powdered using a mortar and pestle.
- A capillary tube is sealed at one end and packed with the powdered sample to a height of 2-3 mm.
- The capillary tube is placed in the melting point apparatus along with a thermometer.
- The sample is heated slowly, and the temperature is observed.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has melted.[9]

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes
- Vortex mixer or stirring rods
- Graduated pipettes
- Analytical balance

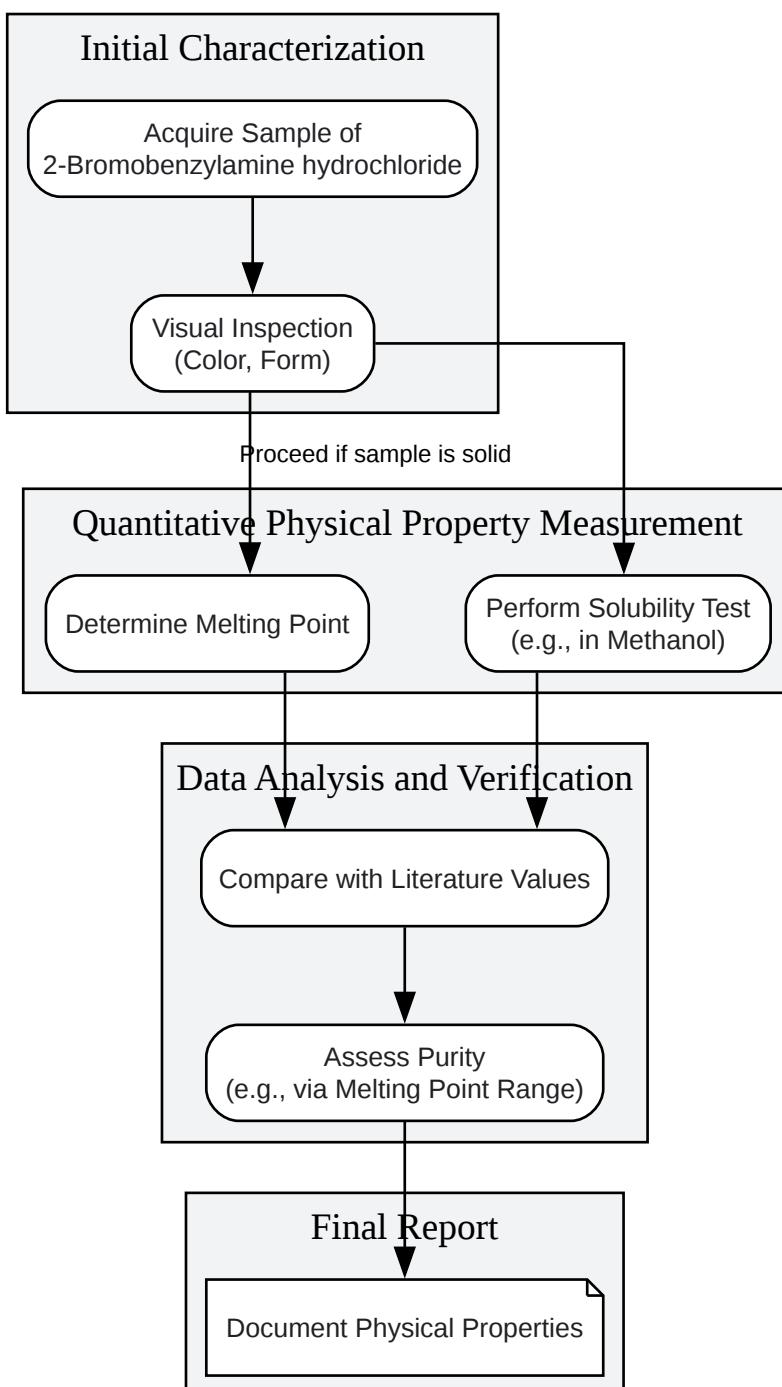
Procedure:

- A known volume of the solvent (e.g., methanol) is taken in a test tube.
- A pre-weighed amount of **2-Bromobenzylamine hydrochloride** is added to the solvent.
- The mixture is agitated using a vortex mixer or a stirring rod until the solid is completely dissolved or no more solid dissolves.[10]
- The process is repeated with increasing amounts of the solute until saturation is reached.

- The solubility is expressed as the mass of solute per volume of solvent (e.g., mg/ml).

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of a chemical compound like **2-Bromobenzylamine hydrochloride** based on its physical properties.



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Caption: Workflow for the determination of physical properties of **2-Bromobenzylamine hydrochloride**.

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